

# An In-depth Technical Guide to the Safe Handling of 1,8-Naphthosultone

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## **Compound of Interest**

Compound Name: **1,8-Naphthosultone**

Cat. No.: **B1194518**

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This guide provides comprehensive safety and handling information for **1,8-Naphthosultone** (CAS No. 83-31-8), a versatile sulfonic acid derivative utilized in organic synthesis and material science. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**1,8-Naphthosultone** is a light orange to yellow or green crystalline powder.<sup>[1]</sup> A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **1,8-Naphthosultone**

Property	Value	References
Molecular Formula	$C_{10}H_6O_3S$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	206.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	83-31-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EC Number	201-468-0	<a href="#">[4]</a>
Appearance	Light orange to yellow to green powder or crystal	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	154-160 °C (decomposes)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Storage Temperature	Room Temperature	<a href="#">[1]</a> <a href="#">[5]</a>

## Hazard Identification and Classification

**1,8-Naphthosultone** is classified as a hazardous substance. The primary hazard is skin irritation.[\[2\]](#)[\[5\]](#) The GHS classification and associated hazard statements are detailed in Table 2.

Table 2: GHS Hazard Classification for **1,8-Naphthosultone**

Classification	Code	Description	Pictogram	Signal Word
Skin Irritation	H315	Causes skin irritation	GHS07	Warning

Source:[\[2\]](#)[\[4\]](#)

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimize exposure risks.

### 3.1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **1,8-Naphthosultone**. The recommended PPE is outlined in Table 3.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	References
Eye Protection	Eyeshields, safety glasses, or goggles	[4]
Hand Protection	Impervious gloves	[4]
Respiratory Protection	Dust mask (e.g., type N95)	[4]
Skin and Body Protection	Long-sleeved clothing	[7]

### 3.2. Engineering Controls

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood to minimize inhalation of dust particles.[8][9]

### 3.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[8][9]
- Do not breathe dust.[5][8]
- Wash hands and any exposed skin thoroughly after handling.[4][7]
- Use spark-proof tools and avoid creating dust.[9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]

### 3.4. Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.[7][8]
- Keep away from heat and sources of ignition.[8]

- Store at room temperature.[1][5]
- It is classified under Storage Class 11 as a combustible solid.[4]

## Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency measures should be taken.

Table 4: First-Aid Measures

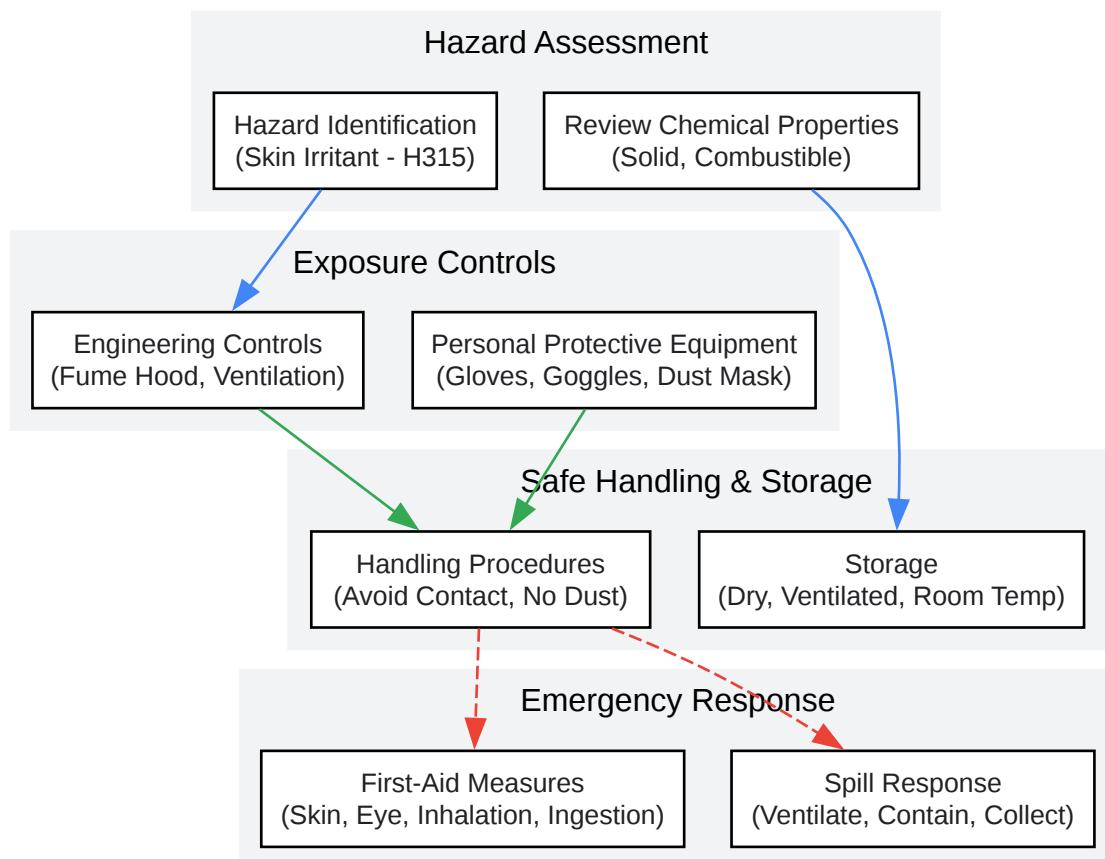
Exposure Route	First-Aid Protocol	References
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[5][7]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[7]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[7][9]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[7]

Spill Response:

In case of a spill, ensure adequate ventilation and wear appropriate PPE. Avoid dust generation. Sweep up the spillage and collect it in a suitable container for disposal.[9]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1,8-Naphthosultone**, from initial assessment to emergency response.



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Caption: Logical workflow for safe handling of **1,8-Naphthosultone**.

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